

Technical Guide: 4-Allylaminocarbonylphenylboronic Acid in Drug Discovery

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Compound of Interest

4-
Compound Name: Allylaminocarbonylphenylboronic
acid

Cat. No.: B1274398

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **4-Allylaminocarbonylphenylboronic acid**, a specialized building block with significant potential in the development of novel therapeutics. Phenylboronic acids are a class of compounds recognized for their unique chemical properties, particularly their ability to form reversible covalent bonds with diols, a feature that has been exploited in the design of enzyme inhibitors, sensors, and drug delivery systems. The presence of an allylaminocarbonyl moiety introduces a versatile functional group for further chemical modification and interaction with biological targets.

Core Compound Data

The fundamental physicochemical properties of **4-Allylaminocarbonylphenylboronic acid** are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ BNO ₃
Molecular Weight	205.02 g/mol
CAS Number	850568-20-6
Synonyms	(4-(Allylcarbamoyl)phenyl)boronic acid, 4-(Allylaminocarbonyl)benzeneboronic acid, N-Allyl-4-boronobenzamide
Physical Form	Solid

Experimental Protocols

While specific, peer-reviewed synthesis protocols for **4-Allylaminocarbonylphenylboronic acid** are not extensively documented in publicly available literature, a general and representative method for the synthesis of N-substituted 4-carbamoylphenylboronic acids can be extrapolated from established chemical patent literature. The most common approach involves the acylation of a 4-aminophenylboronic acid precursor.

Representative Synthesis of N-Alkyl-4-carbamoylphenylboronic Acids

This protocol outlines the general steps for the synthesis of N-substituted 4-carbamoylphenylboronic acids via the acylation of 4-aminophenylboronic acid.

Materials:

- 4-Aminophenylboronic acid
- Appropriate acylating agent (e.g., allyl isocyanate for the target molecule, or an acid chloride like acryloyl chloride)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran (THF), dichloromethane (DCM))
- Base (e.g., triethylamine, pyridine, if using an acid chloride)
- Deionized water

- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Equipment for filtration and purification (e.g., column chromatography)

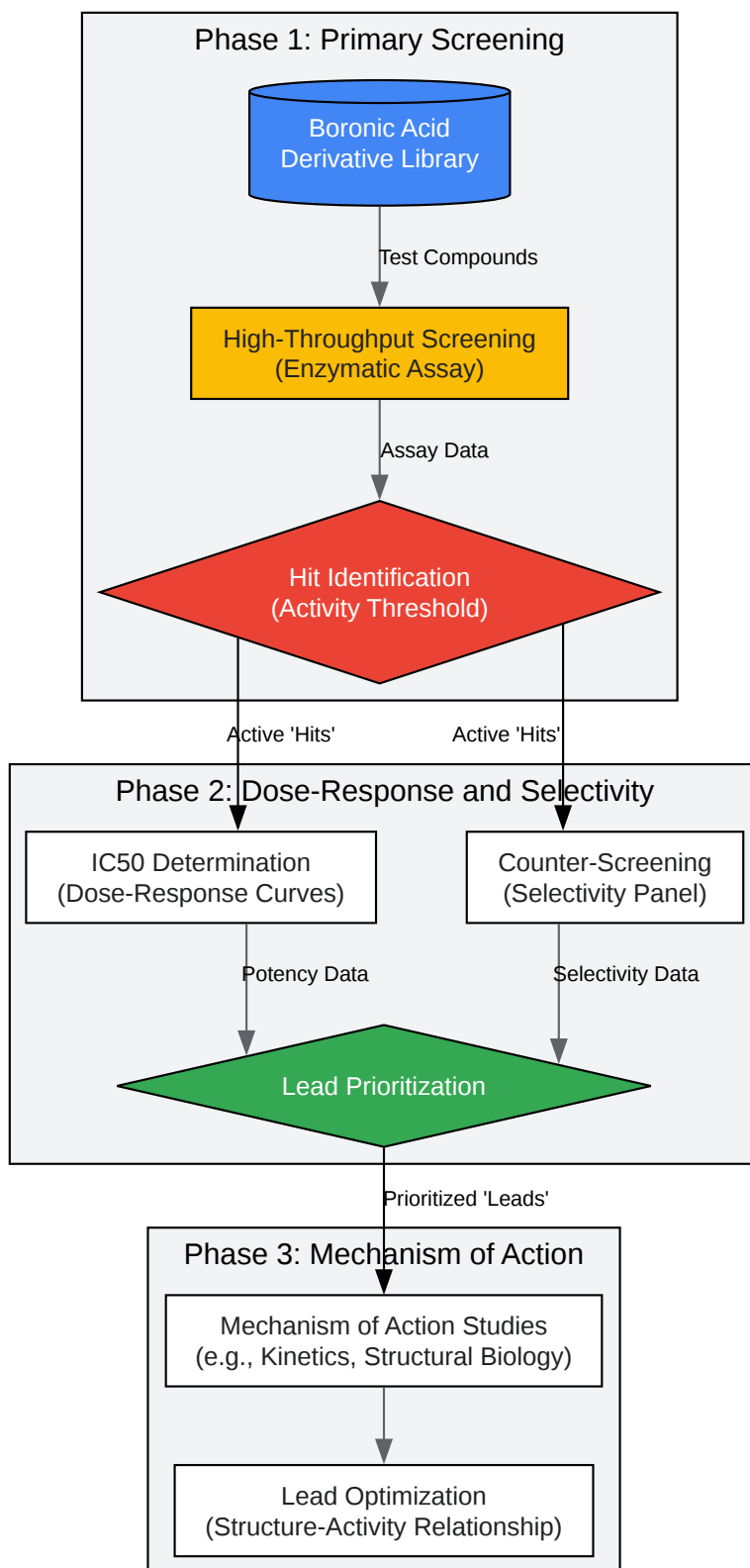
Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-aminophenylboronic acid (1.0 equivalent) in the chosen anhydrous solvent.
- If using an acid chloride as the acylating agent, add a suitable base (1.1 to 1.5 equivalents) to the solution.
- Cool the mixture to 0°C using an ice bath.
- Slowly add the acylating agent (1.0 to 1.2 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring for a period of 3 to 12 hours.
- Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, quench the mixture by the careful addition of water.
- If necessary, adjust the pH of the aqueous layer to be acidic to ensure the boronic acid is in its protonated state.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- The crude product can then be purified by a suitable method, such as recrystallization or column chromatography, to yield the desired N-substituted 4-carbamoylphenylboronic acid.

Logical Workflow and Visualization

Given the established role of boronic acids in targeting enzymes, a logical application for **4-Allylaminocarbonylphenylboronic acid** is in the screening and development of novel enzyme inhibitors. The following diagram illustrates a high-level experimental workflow for such a screening cascade.



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- To cite this document: BenchChem. [Technical Guide: 4-Allylaminocarbonylphenylboronic Acid in Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274398#4-allylaminocarbonylphenylboronic-acid-molecular-weight-and-formula]

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